

An In-depth Technical Guide to the Sulfuric Acid-Water System Phase Diagram

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecahydrate sulfuric acid

Cat. No.: B15409499

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the sulfuric acid-water binary phase diagram, a critical tool for understanding the behavior of this system across a range of temperatures and concentrations. The information presented herein is essential for researchers, scientists, and professionals in drug development and other fields where this chemical system is frequently encountered.

Introduction to the Sulfuric Acid-Water System

The sulfuric acid-water system is a cornerstone of industrial chemistry and plays a significant role in numerous scientific disciplines. Its phase behavior is complex, characterized by the formation of several stable hydrates and multiple eutectic and peritectic points. A thorough understanding of its phase diagram is crucial for controlling processes such as crystallization, purification, and formulation, particularly in the pharmaceutical industry where precise control over solution properties is paramount.

Pure sulfuric acid has a melting point of approximately 10.3°C (50.5°F).^[1] However, the presence of water significantly alters the freezing point of the mixture. Sulfuric acid is hygroscopic, readily absorbing moisture from the atmosphere, which can lead to the formation of various hydrates with distinct melting points.^[1]

Quantitative Data of the Sulfuric Acid-Water Phase Diagram

The phase diagram of the sulfuric acid-water system is defined by a series of curves representing the equilibrium between liquid and solid phases. Key features of the diagram include the melting points of the pure components, the congruent and incongruent melting points of the various hydrates, and the eutectic and peritectic points where multiple phases coexist in equilibrium. The following tables summarize the critical quantitative data for this system.

Table 1: Melting Points of Sulfuric Acid and its Hydrates

Compound	Formula	Melting Point (°C)	Melting Point (K)	Composition (wt% H ₂ SO ₄)
Water (Ice)	H ₂ O	0	273.15	0
Sulfuric Acid Octahydrate	H ₂ SO ₄ ·8H ₂ O	-54	219.15	40.7
Sulfuric Acid Hemihydrate	H ₂ SO ₄ ·6.5H ₂ O	-54	219.15	46.5
Sulfuric Acid Tetrahydrate	H ₂ SO ₄ ·4H ₂ O	-28.25	244.9	57.6
Sulfuric Acid Trihydrate	H ₂ SO ₄ ·3H ₂ O	-35.15	238.0	64.9
Sulfuric Acid Dihydrate	H ₂ SO ₄ ·2H ₂ O	-39.45	233.7	73.1
Sulfuric Acid Monohydrate	H ₂ SO ₄ ·H ₂ O	8.5	281.65	84.5
Sulfuric Acid	H ₂ SO ₄	10.37	283.52	100

Table 2: Invariant Points (Eutectic and Peritectic) of the Sulfuric Acid-Water System

Point Type	Solid Phases in Equilibrium	Temperature (°C)	Temperature (K)	Composition (wt% H ₂ SO ₄)
Eutectic	Ice + H ₂ SO ₄ ·8H ₂ O	-72.4	200.75	29.0
Peritectic	H ₂ SO ₄ ·8H ₂ O + H ₂ SO ₄ ·6.5H ₂ O	-54.0	219.15	40.7
Peritectic	H ₂ SO ₄ ·6.5H ₂ O + H ₂ SO ₄ ·4H ₂ O	-54.0	219.15	46.5
Eutectic	H ₂ SO ₄ ·4H ₂ O + H ₂ SO ₄ ·2H ₂ O	-38.9	234.25	62.5
Eutectic	H ₂ SO ₄ ·2H ₂ O + H ₂ SO ₄ ·H ₂ O	-39.9	233.25	78.0
Eutectic	H ₂ SO ₄ ·H ₂ O + H ₂ SO ₄	3.4	276.55	93.0

Experimental Determination of the Phase Diagram

The data presented in this guide are derived from experimental studies employing various analytical techniques. The primary methods for determining the phase diagram of the sulfuric acid-water system are Differential Scanning Calorimetry (DSC) and Infrared (IR) Spectroscopy.

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. This method is highly effective for identifying phase transitions such as melting and crystallization.

Experimental Protocol for DSC Analysis:

- **Sample Preparation:** A series of sulfuric acid-water mixtures with varying compositions are prepared gravimetrically. The exact concentration of each sample should be determined accurately.

- **Encapsulation:** A small, precisely weighed amount of each sample (typically 5-10 mg) is hermetically sealed in an aluminum or stainless steel DSC pan. An empty sealed pan is used as a reference.
- **Thermal Program:** The DSC instrument is programmed to cool the sample to a low temperature (e.g., -150°C) to ensure complete solidification. Subsequently, the sample is heated at a controlled rate (e.g., $2\text{-}10^{\circ}\text{C}/\text{min}$).
- **Data Acquisition:** The heat flow to the sample is monitored as a function of temperature. Endothermic events, such as melting, appear as peaks in the DSC thermogram.
- **Data Analysis:** The onset temperature of a melting peak is taken as the transition temperature. For a eutectic mixture, a single sharp melting peak is observed at the eutectic temperature. For non-eutectic compositions, multiple thermal events may be observed, corresponding to eutectic melting and the liquidus temperature. By plotting the transition temperatures against composition, the phase diagram can be constructed.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the different solid hydrate phases of sulfuric acid based on their unique vibrational spectra.

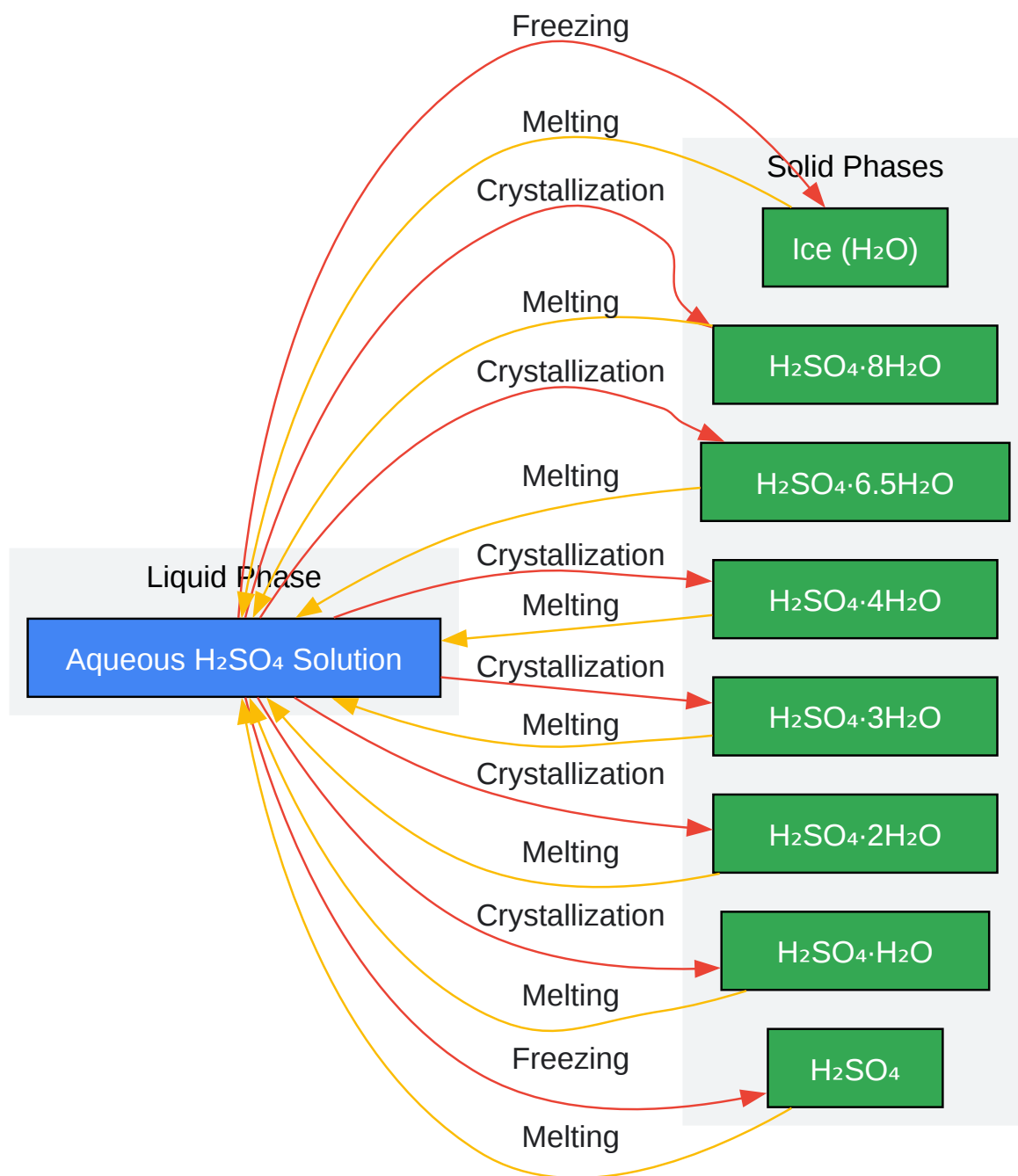
Experimental Protocol for IR Spectroscopic Analysis:

- **Sample Preparation:** Thin films of sulfuric acid-water mixtures are prepared on an IR-transparent substrate (e.g., BaF_2 or ZnSe) within a temperature-controlled cell. The composition of the film can be controlled by the partial pressures of water and sulfuric acid vapors.
- **Temperature Control:** The sample cell is cooled to a desired temperature to induce the formation of solid phases.
- **Spectral Acquisition:** IR spectra are recorded over a range of temperatures and compositions. The characteristic absorption bands of the different hydrates are used to identify the solid phases present. For example, the vibrational modes of the sulfate and hydronium ions are sensitive to the degree of hydration.

- Phase Identification: By correlating the observed IR spectra with known reference spectra for each hydrate, the phase boundaries can be determined.

Visualizing the Sulfuric Acid-Water Phase Diagram

A graphical representation of the phase diagram provides a clear and intuitive understanding of the system's behavior. The following is a simplified representation of the logical relationships within the sulfuric acid-water phase diagram.

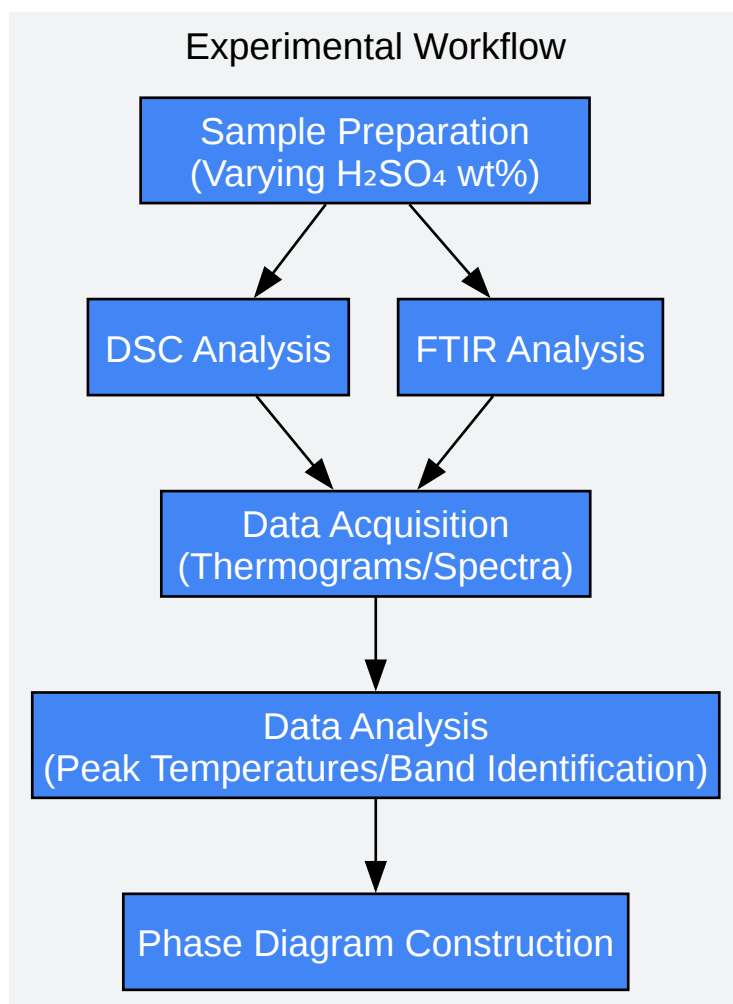


[Click to download full resolution via product page](#)

Caption: Logical relationships between liquid and solid phases in the $\text{H}_2\text{SO}_4\text{-H}_2\text{O}$ system.

Signaling Pathways and Experimental Workflows

The determination of the phase diagram involves a systematic workflow, starting from sample preparation to data analysis and interpretation. The following diagram illustrates a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the experimental determination of a phase diagram.

Conclusion

The phase diagram of the sulfuric acid-water system is a fundamental tool for scientists and researchers across various disciplines. The quantitative data and experimental protocols provided in this guide offer a comprehensive resource for understanding and utilizing this critical information. The complexity of the phase behavior, with its numerous hydrates and

invariant points, underscores the importance of precise experimental determination and data interpretation. This knowledge is indispensable for the successful design, control, and optimization of processes involving sulfuric acid-water mixtures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phase equilibria, binary sulfuric acid - water system at 1 bar [figshare.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Sulfuric Acid-Water System Phase Diagram]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15409499#phase-diagram-of-the-sulfuric-acid-water-system]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com